

Spectroscopic Profile of 11-Hydroxyhumantenine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 11-Hydroxyhumantenine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **11-Hydroxyhumantenine**, a humantenine-type alkaloid isolated from *Gelsemium elegans*. The information presented herein is essential for the identification, characterization, and further development of this natural product for potential therapeutic applications. The guide summarizes key spectroscopic data (NMR, MS, and IR), outlines the experimental protocols for their acquisition, and provides visual representations of relevant experimental workflows.

Introduction to 11-Hydroxyhumantenine

11-Hydroxyhumantenine is a monoterpenoid indole alkaloid belonging to the humantenine class. These alkaloids are characteristic constituents of plants of the genus *Gelsemium*, which have a long history of use in traditional medicine. The structural elucidation of **11-Hydroxyhumantenine** and its analogs relies heavily on a combination of modern spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The structure of **11-hydroxyhumantenine**

was definitively established through X-ray crystallographic analysis and further supported by comprehensive spectral analysis.

Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **11-Hydroxyhumantenine**.

¹H NMR Spectroscopic Data

The ¹H NMR spectrum provides detailed information about the proton environment in the molecule. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference.

Proton	Chemical Shift (δ, ppm)
H-9	7.18 (d, 7.5 Hz)
H-10	6.78 (t, 7.5 Hz)
H-12	6.70 (d, 7.5 Hz)
H-15	3.12 (m)
H-16	2.55 (m)
H-17α	4.10 (dd, 11.0, 4.5 Hz)
H-17β	3.95 (dd, 11.0, 2.0 Hz)
H-18	1.78 (d, 7.0 Hz)
H-19	5.50 (q, 7.0 Hz)
H-21α	2.95 (d, 12.5 Hz)
H-21β	2.65 (d, 12.5 Hz)
N-OCH ₃	3.95 (s)

Note: Data extracted from a publication by Lin et al. (1989). Some multiplicity and coupling constant data were not fully legible and are represented as 'm' for multiplet where appropriate.

¹³C NMR Spectroscopic Data

While specific ¹³C NMR data for **11-Hydroxyhumantenine** is not readily available in the searched literature, data for closely related humantenine-type alkaloids from *Gelsemium elegans* provide expected chemical shift ranges for the carbon skeleton.

Carbon Type	Expected Chemical Shift Range (δ, ppm)
C=O (Amide)	175 - 185
Aromatic C	110 - 160
Vinyl C	120 - 140
C-O	60 - 80
C-N	50 - 70
Aliphatic C	20 - 60
N-OCH ₃	~55

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) is critical for determining the elemental composition of the molecule.

Ion	m/z
[M] ⁺	Data not available
Key Fragments	Data not available

Note: Specific mass spectrometry data for **11-Hydroxyhumantenine** is not detailed in the available literature. However, for humantenine-type alkaloids, fragmentation patterns typically involve the loss of the aromatic moiety.

Infrared (IR) Spectroscopy Data

The IR spectrum reveals the presence of key functional groups.

Wavenumber (cm ⁻¹)	Assignment
~3400 (broad)	O-H stretch (hydroxyl group)
~1710	C=O stretch (amide)
~1620	C=C stretch (aromatic)

Note: These are expected absorption frequencies based on the known structure of **11-Hydroxyhumantenine** and IR data from analogous compounds.

Experimental Protocols

The following sections describe the general methodologies employed for the isolation and spectroscopic analysis of humantenine-type alkaloids from *Gelsemium elegans*, as inferred from multiple studies on compounds from this plant.

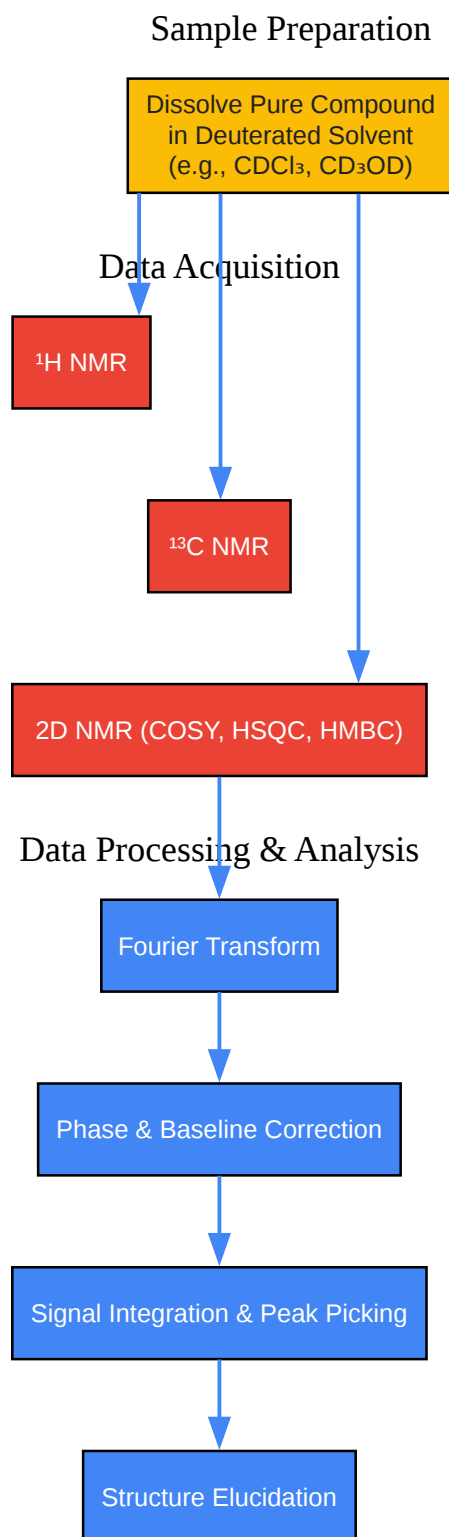
Isolation of 11-Hydroxyhumantenine

The isolation of **11-Hydroxyhumantenine** typically follows a multi-step extraction and chromatographic purification process.

Caption: General workflow for the isolation of **11-Hydroxyhumantenine**.

Spectroscopic Analysis

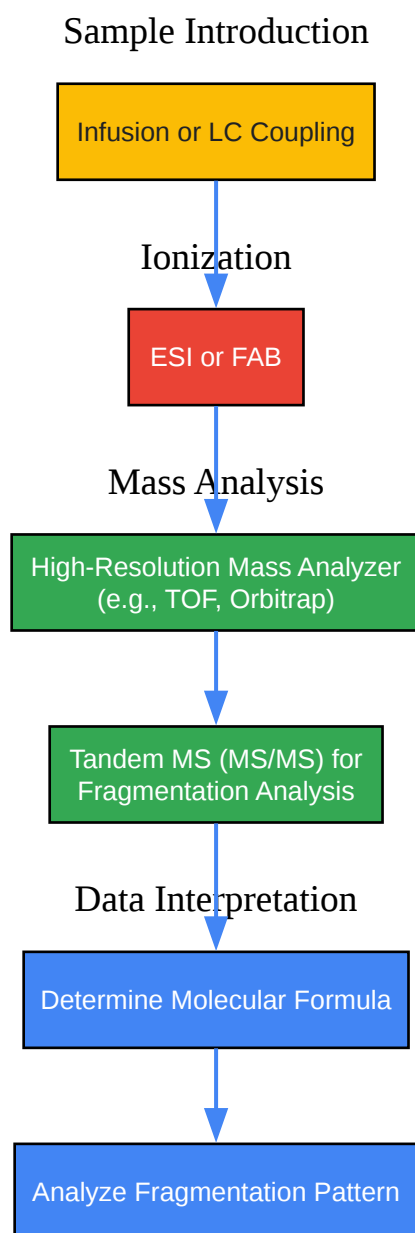
NMR spectra are typically recorded on high-field spectrometers (e.g., 400 MHz or higher).



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Caption: Workflow for NMR spectroscopic analysis.

Mass spectra are acquired using techniques such as Electrospray Ionization (ESI) or Fast Atom Bombardment (FAB) coupled with a high-resolution mass analyzer.



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Caption: Workflow for Mass Spectrometric analysis.

IR spectra are typically recorded using a Fourier Transform Infrared (FTIR) spectrometer.

Sample Preparation

Prepare KBr Pellet or
Cast Thin Film

Spectrum Acquisition

FTIR Spectrometer

Data Analysis

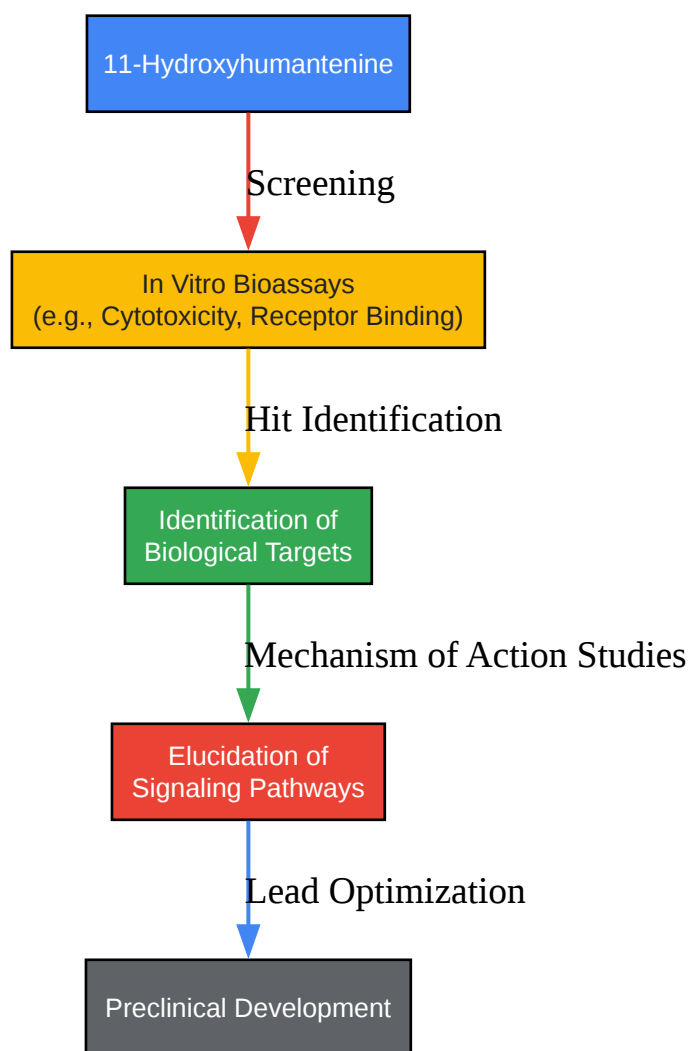
Identify Characteristic
Absorption Bands

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Caption: Workflow for Infrared spectroscopic analysis.

Signaling Pathways and Logical Relationships

Currently, there is limited information in the public domain regarding the specific signaling pathways modulated by **11-Hydroxyhumantenine**. Research into the biological activity of alkaloids from *Gelsemium elegans* is ongoing, with studies exploring their potential as analgesic, anti-inflammatory, and cytotoxic agents. The logical relationship for future research would involve screening **11-Hydroxyhumantenine** against various cellular targets to elucidate its mechanism of action.



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Caption: Logical workflow for future research on **11-Hydroxyhumantenine**.

Conclusion

This guide provides a consolidated resource for the spectroscopic characterization of **11-Hydroxyhumantenine**. While complete datasets for all spectroscopic methods are not yet fully available in the public literature, the provided ^1H NMR data and the outlined experimental protocols offer a solid foundation for researchers in natural product chemistry and drug discovery. Further investigation is warranted to fully elucidate the spectroscopic profile and biological activity of this promising alkaloid.

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